

Application Notes and Protocols for Velneperit in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Velneperit (also known as S-2367) is a potent and selective antagonist of the Neuropeptide Y (NPY) receptor Y5.[1] The NPY Y5 receptor, a G protein-coupled receptor (GPCR), is primarily expressed in the central nervous system and is implicated in the regulation of energy balance and food intake.[2][3][4] Antagonism of the NPY Y5 receptor by **Velneperit** has been investigated for its potential therapeutic effects in obesity.[2] These application notes provide detailed protocols for the dissolution of **Velneperit** and its application in cell culture experiments to study NPY Y5 receptor signaling and its downstream effects.

Chemical Properties and Solubility

A summary of the key chemical properties and solubility of **Velneperit** is provided in the table below. It is recommended to use Dimethyl Sulfoxide (DMSO) for the preparation of stock solutions.



Property	Value	Reference
Molecular Formula	C17H24F3N3O3S	
Molecular Weight	407.45 g/mol	
Solubility in DMSO	≥ 29 mg/mL (≥ 71.17 mM)	-
Appearance	Crystalline solid, powder	-
Storage of Solid	-20°C for 3 years	-
Storage of Stock Solution	-80°C for 1 year, -20°C for 1 month	-

Note: Sonication is recommended to aid in the dissolution of **Velneperit** in DMSO.

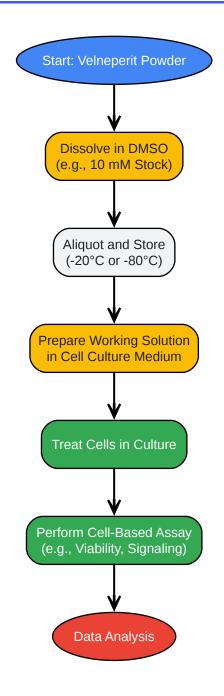
NPY Y5 Receptor Signaling Pathway

Velneperit acts as an antagonist at the NPY Y5 receptor, which is a Gi/o-coupled GPCR. Upon binding of its endogenous ligand, NPY, the Y5 receptor initiates a signaling cascade that primarily involves the inhibition of adenylyl cyclase, leading to decreased intracellular cyclic AMP (cAMP) levels. Additionally, NPY Y5 receptor activation can modulate other signaling pathways, including the activation of phospholipase C (PLC) and mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK).









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